

Ji-101 application in research

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Ji-101

CAS No.: 900573-88-8

Cat. No.: S548154

[Get Quote](#)

Ji-101 Application Notes

Drug Profile & Indication **Ji-101** is an oral multi-kinase inhibitor with a novel mechanism of action for an angiogenesis inhibitor, as it targets **Vascular Endothelial Growth Factor Receptor-2 (VEGFR-2)**, **Platelet-Derived Growth Factor Receptor- β (PDGFR- β)**, and **Ephrin type-B receptor 4 (EphB4)** [1]. It was investigated in a pilot study for the treatment of advanced cancers, including an expansion cohort focused on ovarian cancer [1].

Key Findings from Pilot Clinical Study The pilot study investigated **Ji-101** both as a single agent and in combination with everolimus [1]. The primary goals were to assess pharmacokinetics (PK), pharmacodynamics (PD), tolerability, and preliminary efficacy.

- **Tolerability:** **Ji-101** was well tolerated both as a single agent and in combination with everolimus. No serious adverse events were reported. The most common adverse events included hypertension, nausea, and abdominal pain [1].
- **Drug Interaction:** The study found that **Ji-101** increased the exposure of everolimus by approximately 22%, suggesting a potential drug-drug interaction that needs to be managed [1].
- **Efficacy:** No patients in the study demonstrated a tumor response per RECIST criteria. However, the majority of patients achieved stable disease at their first restaging scans (two months) [1]. The conclusion was that **Ji-101** is promising due to its novel target profile but may need further study in a less refractory patient population or in combination with cytotoxic chemotherapy [1].

The table below summarizes the clinical trial design and outcomes:

Aspect	Details
Study Design	Pilot trial with PK and PD cohorts [1]
Patient Population	Patients with advanced cancers; ovarian cancer expansion cohort [1]
Dosing Regimen	Single agent: 200 mg twice daily in 28-day cycles. Combination: 200 mg JI-101 with 10 mg everolimus [1]
Primary Outcomes	PK, PD, tolerability [1]
Efficacy Outcomes	Best response: Stable disease in majority of patients; no objective tumor response [1]
Safety Profile	Well tolerated; common AEs: hypertension, nausea, abdominal pain [1]
Key Finding	First clinical study to combine JI-101 with everolimus; identified drug-drug interaction [1]

Experimental Protocols & Methodologies

The available publication is a high-level summary and does not contain the detailed laboratory protocols for the biochemical or cell-based assays used in the pre-clinical development of **JI-101**. The clinical pilot study describes the patient dosing and monitoring but not the underlying PD biomarker assays.

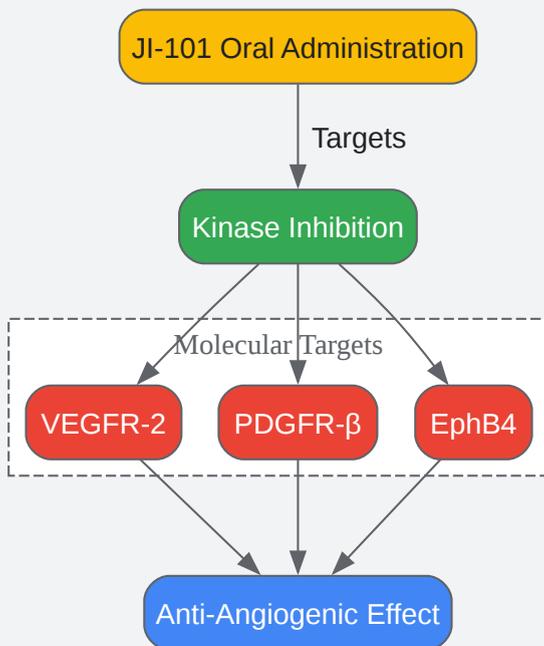
Suggested Avenues for Obtaining Detailed Protocols:

- **Contact Authors:** Directly corresponding with the authors of the primary research paper may yield additional information or references to earlier pre-clinical studies.
- **Search for Earlier Papers:** Conduct a targeted literature search for earlier-phase (e.g., Phase I) or pre-clinical studies on **JI-101**, which are more likely to contain detailed experimental methods.
- **Patent Search:** Investigate the patent literature related to **JI-101**, as patents often include detailed examples of compound synthesis and biological testing.

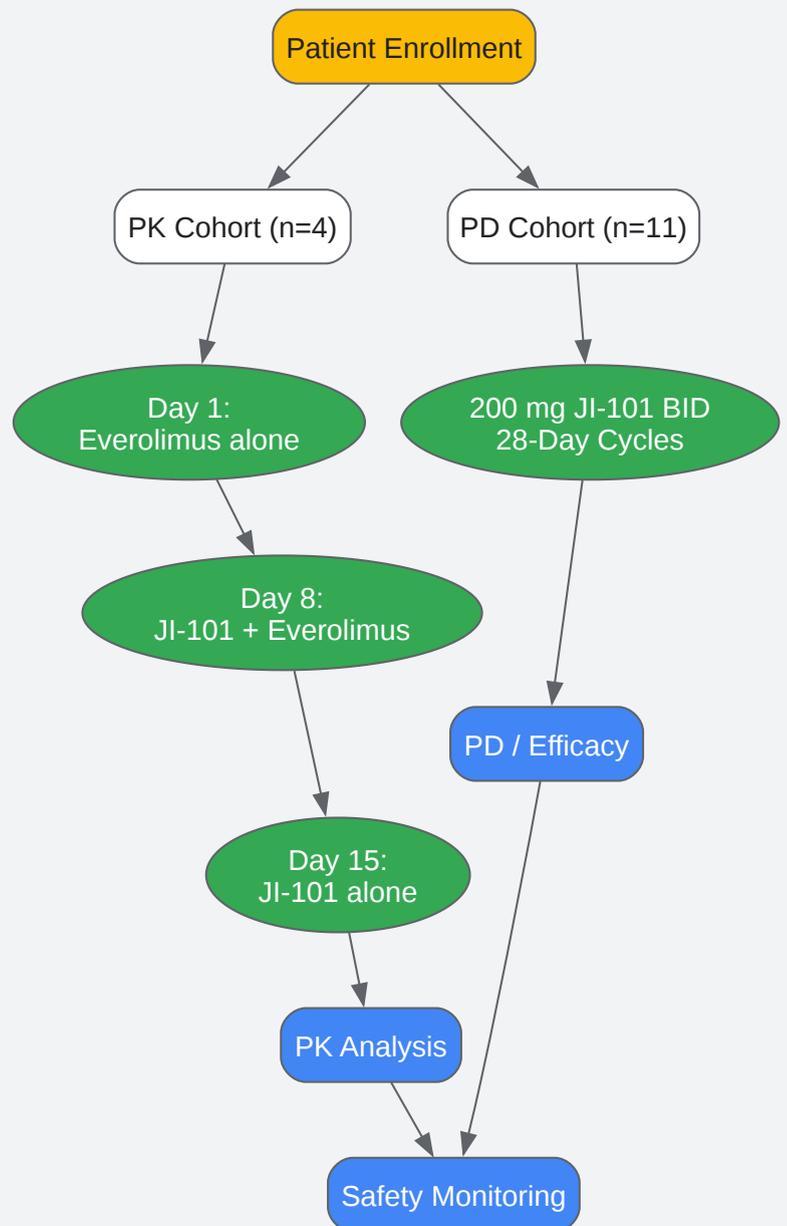
Signaling Pathway & Experimental Workflow

The following diagram, generated using Graphviz, illustrates the multi-targeted mechanism of action of **JJ-101** and the logical flow of the pilot clinical study.

Jl-101 Mechanism of Action



Pilot Clinical Study Workflow



Click to download full resolution via product page

Jl-101 Mechanism and Clinical Pilot Study Design

Conclusion

Jl-101 represents a promising therapeutic agent due to its unique triple-receptor profile, particularly the inclusion of EphB4 inhibition, which distinguishes it from other approved angiogenesis inhibitors [1]. The initial pilot study established its tolerability and provided preliminary evidence of disease-stabilizing activity, warranting further investigation in larger clinical trials, potentially in different patient populations or combination regimens [1].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. A Pilot Study of Jl-101, an Inhibitor of VEGFR-2, PDGFR- β , ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Jl-101 application in research]. Smolecule, [2026]. [Online PDF].

Available at: [<https://www.smolecule.com/products/b548154#jl-101-application-in-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com